

stability and storage issues of 2-Methyl-1-octene

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Compound of Interest

Compound Name: 2-Methyl-1-octene

Cat. No.: B165369

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Technical Support Center: 2-Methyl-1-octene

Welcome to the technical support center for **2-Methyl-1-octene**. This guide is designed for researchers, scientists, and drug development professionals to address common questions and troubleshooting issues related to the stability and storage of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **2-Methyl-1-octene** and what are its key physicochemical properties?

2-Methyl-1-octene is a branched-chain alkene with the molecular formula C_9H_{18} .^[1] It features a terminal double bond between the first and second carbon atoms and a methyl group on the second carbon.^[2] This structure makes it a reactive molecule and a useful intermediate in organic synthesis and the polymer industry.^{[2][3]}

Table 1: Physicochemical Properties of **2-Methyl-1-octene**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈	[1]
Molecular Weight	126.24 g/mol	[1]
CAS Number	4588-18-5	[1]
Appearance	Colorless liquid	[3]
Boiling Point	~144-145 °C	[4]
Melting Point	~ -78 °C	[4]
Density	~0.734 - 0.747 g/cm ³	[4]
Flash Point	32 °C	[3]
Solubility	Insoluble in water; Soluble in alcohol and ether	[3]

Q2: What are the primary stability concerns for **2-Methyl-1-octene**?

As an unsaturated hydrocarbon, the primary stability concerns for **2-Methyl-1-octene** are:

- Oxidation: Like many alkenes and ethers, **2-Methyl-1-octene** can react with atmospheric oxygen upon exposure to air and light to form unstable peroxides.[5][6][7] Peroxides can be shock-sensitive and explosive, especially upon concentration (e.g., during distillation).[7][8]
- Polymerization: The terminal double bond makes it susceptible to radical-initiated polymerization, particularly when exposed to heat, light, or air.[5] This can result in the formation of oligomers or polymers, which may appear as a viscous residue or solid, thereby reducing the purity of the compound.[5]
- Isomerization: Under certain conditions, such as in the presence of acid catalysts or upon heating, the double bond in **2-Methyl-1-octene** can migrate to form more stable internal octene isomers.[2][5]

Q3: What are the recommended storage conditions for **2-Methyl-1-octene**?

To ensure the stability and purity of **2-Methyl-1-octene**, it is crucial to store it under the proper conditions. The compound is flammable and should be kept away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[10\]](#)

Table 2: Recommended Storage Conditions for **2-Methyl-1-octene**

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry, and well-ventilated place. [9] Refrigeration at 2-8°C is advisable for long-term storage. [5]	Low temperatures slow down the rates of degradation reactions like oxidation and polymerization. [5]
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen). [5] [9] [11]	Minimizes contact with atmospheric oxygen, preventing oxidation and peroxide formation. [5]
Light	Store in an amber or opaque vial to protect from light. [5] [6]	Light can initiate radical reactions that lead to polymerization and other degradation pathways. [5]
Container	Use a glass vial with a PTFE-lined cap. [5] Ensure the container is properly grounded. [9]	Prevents evaporation and contamination from air and moisture. Grounding prevents static discharge, a potential ignition source. [9]
Inhibitors	For long-term storage, consider adding a polymerization inhibitor such as Butylated hydroxytoluene (BHT). [5] [8]	Inhibitors quench radical species that can initiate unwanted polymerization. [5]

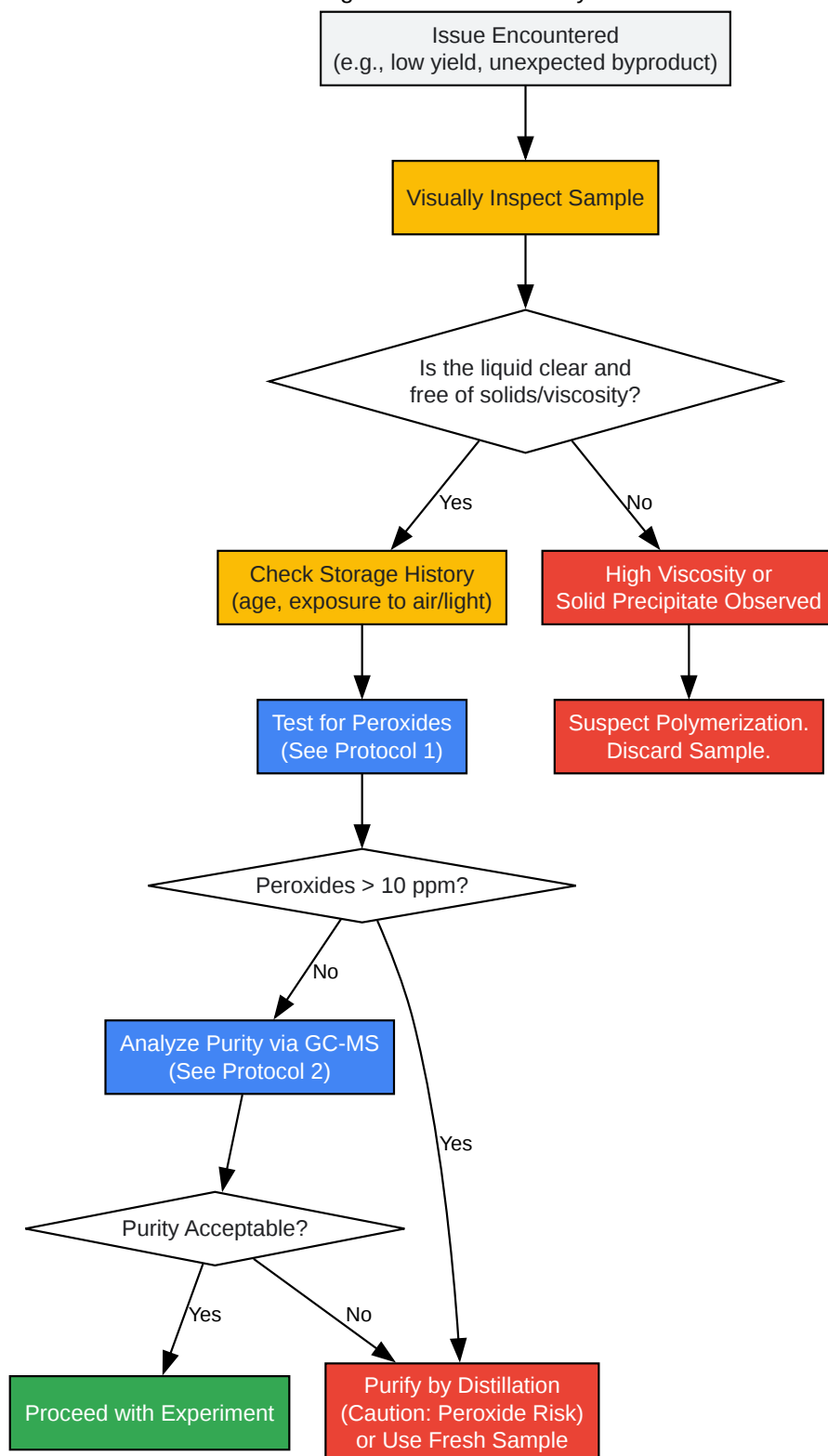
Troubleshooting Guide

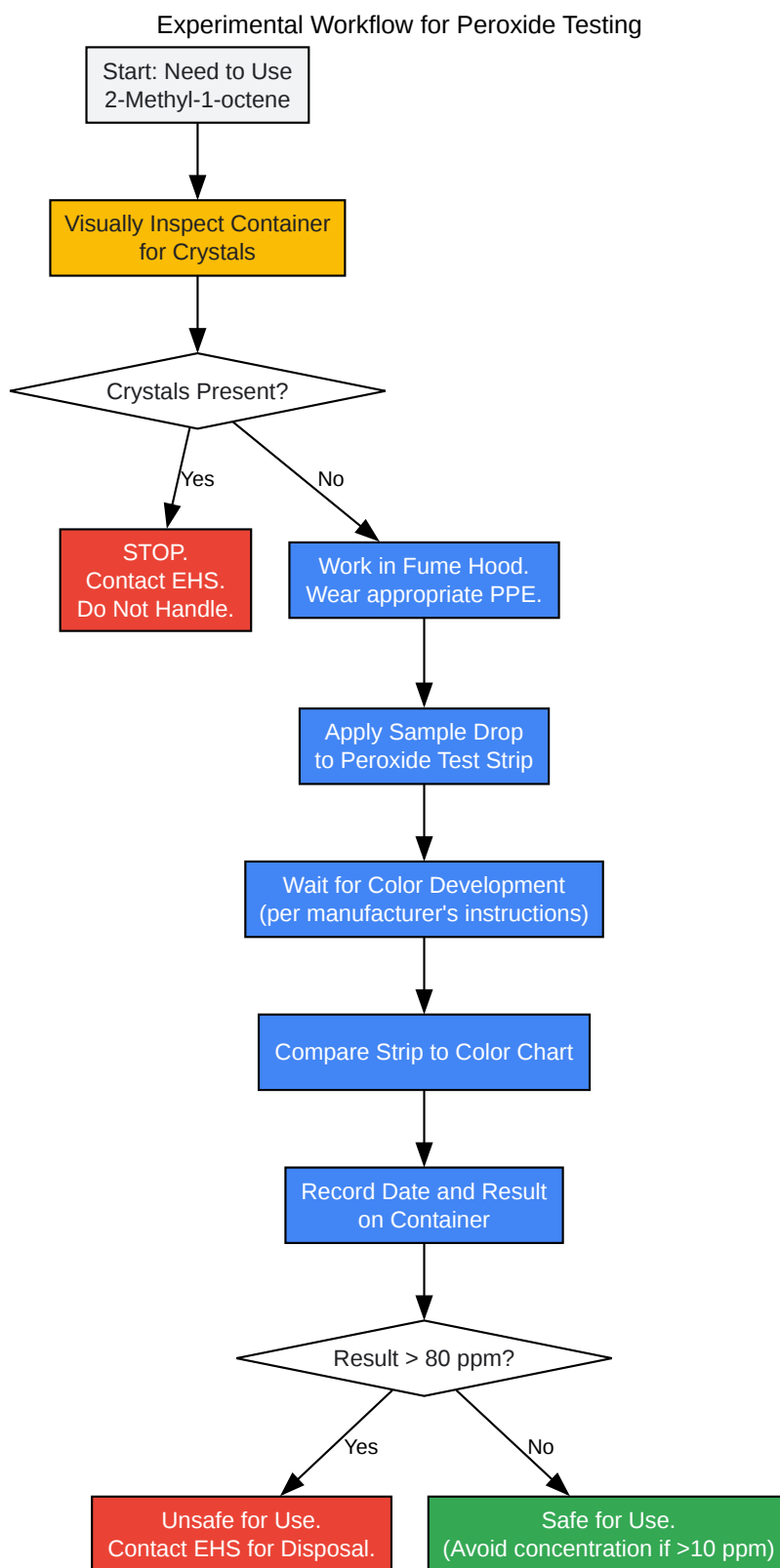
Issue 1: Unexpected experimental results or low product yield.

- Possible Cause 1: Degradation of **2-Methyl-1-octene**.
 - Troubleshooting: The purity of the starting material may have been compromised due to improper storage. Analyze the **2-Methyl-1-octene** sample using Gas Chromatography-Mass Spectrometry (GC-MS) or NMR to check for the presence of isomers, polymers, or oxidation products.^[5] If degradation is confirmed, it is recommended to use a fresh, properly stored sample.^[5]
- Possible Cause 2: Presence of Peroxides.
 - Troubleshooting: Peroxides can interfere with chemical reactions. Test the material for the presence of peroxides before use, especially if it has been stored for an extended period or exposed to air. (See Experimental Protocol 1). Caution: Do not test for peroxides if solid crystals are visible in the container or around the cap, as these can be explosive.^[12]

Logical Flow for Troubleshooting Stability Issues

Troubleshooting Workflow for Stability Issues





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